

# Spectroscopic Profile of 3-Chloropropionyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: 3-Chloropropionyl chloride

Cat. No.: B058127

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-chloropropionyl chloride**, a key bifunctional reagent utilized in various synthetic pathways, including the development of pharmaceuticals. The following sections detail its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral properties, offering a valuable resource for compound identification and characterization.

## Spectroscopic Data Summary

The following tables summarize the key quantitative data from  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy for **3-chloropropionyl chloride**.

**Table 1:  $^1\text{H}$  NMR Spectroscopic Data for 3-Chloropropionyl Chloride**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Assignment
3.762	Triplet	$-\text{CH}_2\text{-Cl}$
3.363	Triplet	$-\text{CH}_2\text{-COCl}$

Solvent:  $\text{CDCl}_3$

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 3-Chloropropionyl Chloride**

Chemical Shift ( $\delta$ ) ppm	Assignment
~172	C=O (acid chloride)
~47	-CH <sub>2</sub> -COCl
~39	-CH <sub>2</sub> -Cl

Note: Exact chemical shifts can vary slightly based on solvent and experimental conditions. The values presented are typical for this compound.

**Table 3: IR Spectroscopic Data for 3-Chloropropionyl Chloride**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~1800	Strong	C=O stretch (acid chloride)
~1450	Medium	CH <sub>2</sub> bend
~750	Strong	C-Cl stretch

Sample Preparation: Neat liquid film

## Experimental Protocols

Detailed experimental methodologies are crucial for the reproduction and verification of spectroscopic data. The following are generalized protocols for acquiring NMR and IR spectra of a liquid sample like **3-chloropropionyl chloride**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural elucidation.

Materials:

- **3-Chloropropionyl chloride**

- Deuterated chloroform ( $\text{CDCl}_3$ )
- 5 mm NMR tubes
- Pipettes
- Vortex mixer

#### Procedure:

- Sample Preparation: Approximately 5-20 mg of **3-chloropropionyl chloride** is dissolved in about 0.6 mL of  $\text{CDCl}_3$  in a clean, dry vial. The solution is thoroughly mixed using a vortex mixer to ensure homogeneity.[\[1\]](#)[\[2\]](#)
- Transfer to NMR Tube: The prepared solution is carefully transferred into a 5 mm NMR tube to a height of approximately 4-5 cm.[\[1\]](#)
- Data Acquisition: The NMR tube is placed in the spectrometer.
  - Locking: The spectrometer's field frequency is locked onto the deuterium signal of the  $\text{CDCl}_3$ .[\[1\]](#)
  - Shimming: The magnetic field homogeneity is optimized by shimming to obtain sharp, symmetrical peaks.[\[1\]](#)
  - Tuning: The probe is tuned to the appropriate frequencies for  $^1\text{H}$  and  $^{13}\text{C}$  nuclei.[\[1\]](#)
  - Acquisition: Standard pulse sequences are used to acquire the  $^1\text{H}$  and  $^{13}\text{C}$  spectra. For  $^1\text{H}$  NMR, a sufficient number of scans are averaged to achieve a good signal-to-noise ratio. For  $^{13}\text{C}$  NMR, a larger number of scans is typically required due to the lower natural abundance of the  $^{13}\text{C}$  isotope.

## Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **3-chloropropionyl chloride**.

Materials:

- **3-Chloropropionyl chloride**
- FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory or salt plates (e.g., NaCl or KBr)
- Pipette

Procedure using ATR-FTIR:

- **Background Spectrum:** A background spectrum of the clean, empty ATR crystal is recorded.
- **Sample Application:** A small drop of neat **3-chloropropionyl chloride** is placed directly onto the ATR crystal.
- **Data Acquisition:** The sample spectrum is recorded over a standard range (e.g., 4000-400  $\text{cm}^{-1}$ ). The final spectrum is presented in terms of transmittance or absorbance.

Procedure using Salt Plates (Neat Liquid):

- **Sample Preparation:** A single drop of **3-chloropropionyl chloride** is placed on the surface of one salt plate. A second salt plate is carefully placed on top to create a thin liquid film between the plates.[3]
- **Data Acquisition:** The "sandwich" of salt plates is mounted in the spectrometer's sample holder, and the IR spectrum is recorded.
- **Cleaning:** After analysis, the salt plates are thoroughly cleaned with a suitable solvent (e.g., dry acetone or isopropanol) and stored in a desiccator.[3]

## Visualizations

### Chemical Structure of 3-Chloropropionyl Chloride

Caption: Chemical structure of **3-Chloropropionyl chloride**.

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